

Amidosulfuron: A Technical Guide to its Role as a Selective Post-Emergence Herbicide

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Compound of Interest

Compound Name: Amidosulfuron

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Abstract

Amidosulfuron is a sulfonylurea herbicide widely utilized for the post-emergence control of a broad spectrum of broadleaf weeds in various cereal crops and linseed. Its efficacy stems from the targeted inhibition of acetolactate synthase (ALS), a key enzyme in the biosynthesis of branched-chain amino acids in plants. This technical guide provides an in-depth analysis of **amidosulfuron**'s mode of action, selectivity, and application parameters. It includes a compilation of quantitative data on its herbicidal efficacy and crop safety, detailed experimental protocols for its evaluation, and visualizations of its biochemical pathway and experimental workflows.

Introduction

Amidosulfuron is a systemic herbicide that is absorbed through the leaves of weeds and translocated throughout the plant.[1] It belongs to the sulfonylurea class of herbicides, which are known for their high efficacy at low application rates and their specific mode of action.[2] As a selective post-emergence herbicide, **amidosulfuron** is effective against a wide range of broadleaf weeds while exhibiting a high degree of safety in tolerant crops such as wheat, barley, oats, triticale, and linseed.[3][4][5] Its primary application is in the control of economically important weeds that compete with crops for essential resources like water, nutrients, and light.

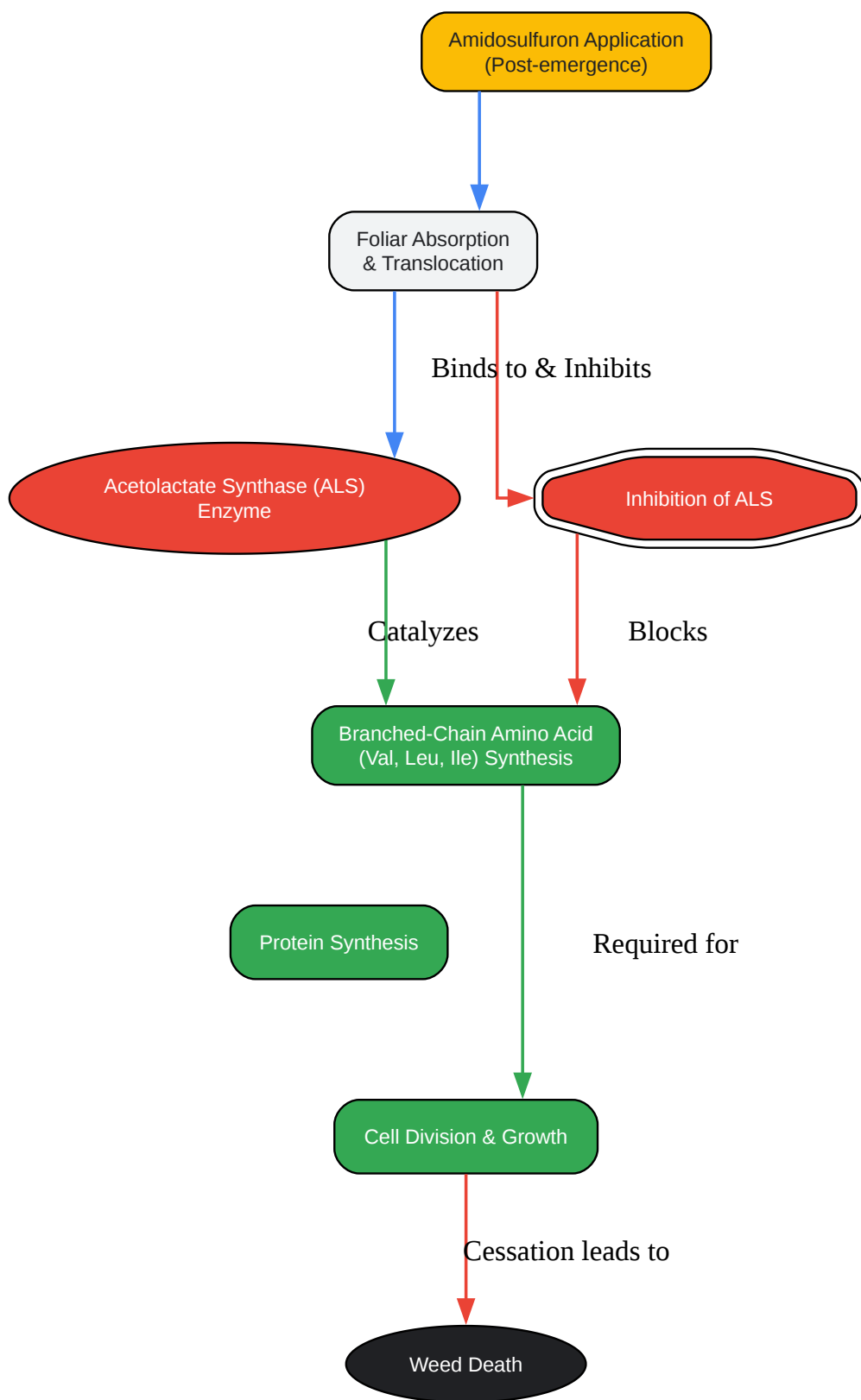
Mode of Action

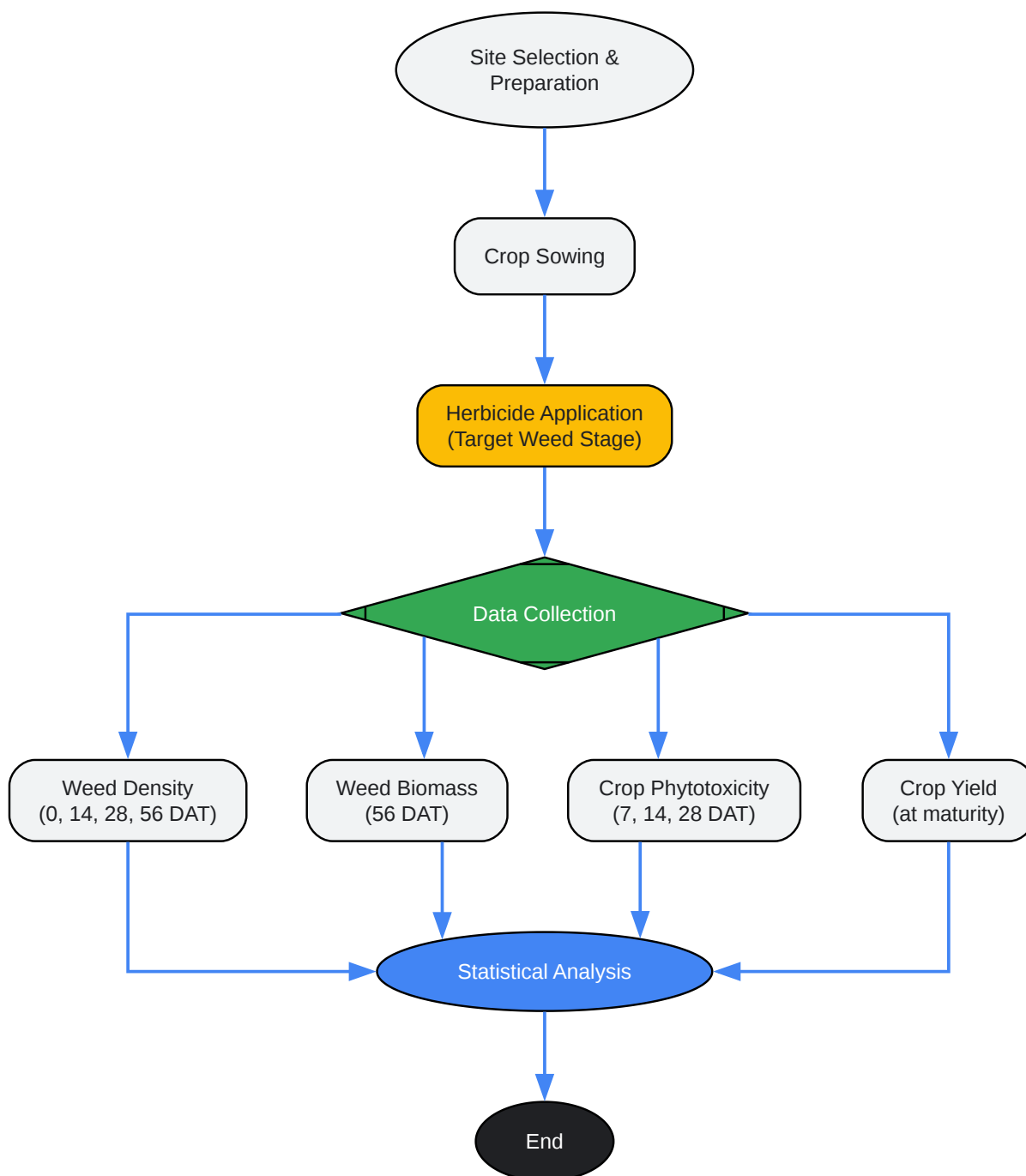
The herbicidal activity of **amidosulfuron** is derived from its potent and specific inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). ALS is a critical enzyme in the biosynthetic pathway of the branched-chain amino acids valine, leucine, and isoleucine. These amino acids are essential for protein synthesis and, consequently, for plant growth and development.

By binding to the ALS enzyme, **amidosulfuron** blocks the synthesis of these vital amino acids, leading to a cessation of cell division and plant growth. This inhibition is highly specific to the plant enzyme, as animals obtain these amino acids through their diet and lack the ALS enzyme, contributing to the low mammalian toxicity of **amidosulfuron**.

Signaling Pathway of Amidosulfuron's Herbicidal Action

The inhibition of ALS by **amidosulfuron** triggers a cascade of downstream events that ultimately lead to weed death. The primary mechanism is the starvation of branched-chain amino acids, which halts protein synthesis and cell growth. Secondary effects include the accumulation of toxic intermediates and a general disruption of the plant's metabolic processes.





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